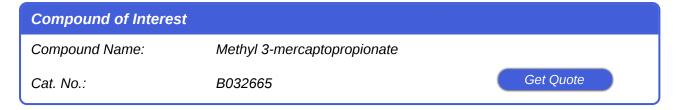


A Technical Guide to Commercial Sourcing and Purity of Methyl 3-mercaptopropionate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, available purity grades, and analytical methodologies for **Methyl 3-mercaptopropionate** (CAS No. 2935-90-2). This document is intended to assist researchers, scientists, and professionals in drug development in sourcing and verifying the quality of this critical reagent.

Commercial Sources and Availability

Methyl 3-mercaptopropionate is readily available from a variety of chemical suppliers, ranging from large, well-established companies to more specialized providers. The available grades typically cater to research and development needs, with purities generally suitable for most laboratory applications. Below is a summary of major commercial suppliers and their offered purities.

Table 1: Commercial Suppliers of Methyl 3-mercaptopropionate



| Supplier | Stated Purity/Grade | |
|---------------------------------------|--|--|
| Sigma-Aldrich (Merck) | 98% | |
| Thermo Fisher Scientific (Alfa Aesar) | 98%[1] | |
| TCI America | >98.0% (GC) | |
| Santa Cruz Biotechnology | ≥97%[2] | |
| Ottokemi | 98% | |
| ChemicalBook | Various suppliers listed with purities up to 99% | |
| LGC Standards | Reference material | |
| BOC Sciences | 95% | |
| Chevron Phillips Chemical | Industrial grades | |

Purity Specifications and Grades

The most commonly available grade of **Methyl 3-mercaptopropionate** for research purposes is a technical grade with a purity of 98% or higher. High-purity grades, often exceeding 99%, may be available from select suppliers upon request or as specialized products. It is crucial for researchers to consult the certificate of analysis (CofA) for lot-specific purity data and information on impurities.

Table 2: Typical Purity Specifications for **Methyl 3-mercaptopropionate** (98% Grade)

| Parameter | Specification | Analytical Method |
|----------------------------|---------------------------------|-------------------------|
| Assay (Purity) | ≥ 98.0% | Gas Chromatography (GC) |
| Appearance | Colorless to pale yellow liquid | Visual Inspection |
| Identity | Conforms to structure | IR, NMR |
| Refractive Index (at 20°C) | 1.463 - 1.465[3] | Refractometry |
| Density (at 25°C) | ~1.085 g/mL | Pycnometry |



Analytical Methodologies for Purity Determination

The primary method for determining the purity of **Methyl 3-mercaptopropionate** is Gas Chromatography (GC), typically with a Flame Ionization Detector (FID). High-Performance Liquid Chromatography (HPLC) can also be employed, particularly for the analysis of related thiol compounds.

Experimental Protocol: Purity Determination by Gas Chromatography (GC-FID)

This protocol outlines a typical method for the analysis of **Methyl 3-mercaptopropionate** purity. Instrument parameters may require optimization based on the specific equipment and column used.

Objective: To determine the purity of a **Methyl 3-mercaptopropionate** sample by quantifying the main component and detecting any volatile impurities.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary GC column suitable for polar compounds (e.g., a wax-type column like a DB-WAX or similar). A non-polar column like a DB-5ms could also be used.
- Autosampler (recommended for precision).
- Data acquisition and processing software.

Reagents and Materials:

- Methyl 3-mercaptopropionate sample.
- High-purity solvent for dilution (e.g., Dichloromethane or Ethyl Acetate, GC grade).
- Reference standard of Methyl 3-mercaptopropionate (if available, for quantitative analysis).

Procedure:



• Sample Preparation:

- Accurately weigh approximately 50 mg of the Methyl 3-mercaptopropionate sample into a 10 mL volumetric flask.
- Dissolve and dilute to the mark with the chosen solvent. Mix thoroughly.
- Transfer an aliquot of the solution to a GC vial.

• GC-FID Conditions:

- Column: e.g., 30 m x 0.25 mm ID, 0.25 μm film thickness DB-WAX.
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.0 mL/min).
- Injector Temperature: 250 °C.
- Injection Volume: 1 μL.
- Split Ratio: 50:1 (can be adjusted based on sample concentration).
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp to 220 °C at a rate of 10 °C/min.
 - Hold at 220 °C for 5 minutes.
- Detector: FID.
- Detector Temperature: 280 °C.
- Hydrogen Flow: 30 mL/min.
- Air Flow: 300 mL/min.
- Makeup Gas (Nitrogen or Helium): 25 mL/min.



Analysis:

- Inject the prepared sample solution into the GC.
- Record the chromatogram.
- Identify the peak corresponding to Methyl 3-mercaptopropionate based on its retention time.
- Calculate the purity by area percent normalization. The purity is the ratio of the peak area
 of Methyl 3-mercaptopropionate to the total area of all peaks in the chromatogram.

Purity (%) = (Area of Methyl 3-mercaptopropionate Peak / Total Area of All Peaks) x 100

Data Interpretation: The resulting chromatogram should show a major peak corresponding to **Methyl 3-mercaptopropionate**. Any other peaks represent impurities. The area percentage of the main peak provides a quantitative measure of the sample's purity.

Visualizing the Sourcing and Qualification Workflow

The following diagrams illustrate the key processes involved in sourcing and qualifying **Methyl 3-mercaptopropionate** for research and development.



Identify Requirement (Purity, Quantity) Supplier Identification (Database Search, Quotes) Supplier Evaluation (Lead Time, Cost, Reputation) Request Certificate of Analysis (CofA) CofA Acceptable Place Purchase Order Receive Shipment

Sourcing and Procurement Workflow for Methyl 3-mercaptopropionate

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Quarantine and Incoming QC

Caption: Sourcing and procurement workflow for **Methyl 3-mercaptopropionate**.



Incoming Material Material Received Analytical Testing Visual Inspection (Color, Clarity) **Identity Confirmation** (e.g., IR Spectroscopy) **Purity Assay** (GC-FID) Data Review and Disposition Compare Results to Specifications Decision Fail Pass

Quality Control and Release Workflow

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Caption: Quality control and release workflow for **Methyl 3-mercaptopropionate**.

Release for Use

Reject



Conclusion

For researchers and professionals in drug development, ensuring the quality of starting materials like **Methyl 3-mercaptopropionate** is paramount. This guide provides a foundational understanding of the commercial landscape and the analytical methods used to verify purity. It is always recommended to obtain lot-specific certificates of analysis from suppliers and, when necessary, perform in-house quality control testing to ensure the material meets the requirements of the intended application.

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